Mercury-199
Description
Structure

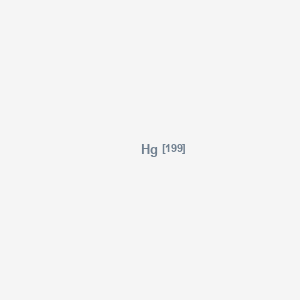

2D Structure
Properties
CAS No. |
14191-87-8 |
|---|---|
Molecular Formula |
Hg |
Molecular Weight |
198.968281 g/mol |
IUPAC Name |
mercury-199 |
InChI |
InChI=1S/Hg/i1-2 |
InChI Key |
QSHDDOUJBYECFT-YPZZEJLDSA-N |
SMILES |
[Hg] |
Isomeric SMILES |
[199Hg] |
Canonical SMILES |
[Hg] |
Other CAS No. |
14191-87-8 |
Synonyms |
199Hg radioisotope Hg-199 radioisotope Mercury-199 |
Origin of Product |
United States |
Fundamental Nuclear Properties and Precision Measurements of Mercury 199
Nuclear Spin and Magnetic Dipole Moment of Mercury-199
This compound (¹⁹⁹Hg) is a stable isotope of mercury with a natural abundance of approximately 16.87%. kaeri.re.kr Its nucleus possesses fundamental properties that make it a subject of significant interest in various fields of physics, particularly in nuclear magnetic resonance (NMR) spectroscopy and precision measurements. The ¹⁹⁹Hg nucleus has a nuclear spin (I) of 1/2. nih.govarxiv.org This characteristic is advantageous for NMR studies as it results in sharp signals, unlike quadrupolar nuclei that often produce broad, difficult-to-observe signals. huji.ac.il
The magnetic dipole moment (μ) of the ¹⁹⁹Hg nucleus in its ground state has been precisely determined. Its value is +0.5058855(9) nuclear magnetons (μN). kaeri.re.kr This positive sign indicates that the direction of the magnetic moment is parallel to the nuclear spin. The measurement of this moment has been achieved through techniques such as nuclear magnetic resonance and optical pumping. kaeri.re.kr The interaction of this magnetic moment with an external magnetic field is the foundational principle behind ¹⁹⁹Hg NMR spectroscopy.
In NMR spectroscopy, the coupling between the ¹⁹⁹Hg nucleus and other nuclei, such as protons (¹H), provides valuable structural information. For instance, significant two-bond (²J), three-bond (³J), four-bond (⁴J), and even five-bond (⁵J) couplings to the ¹⁹⁹Hg spin are observed in various mercury-containing compounds. nih.gov A notable example is dimethylmercury (B1214916), which exhibits a strong two-bond coupling of approximately 100 Hz between the methyl protons and the mercury nucleus. nih.gov
It is important to note that while ¹⁹⁹Hg is the preferred isotope for NMR due to its sharp signals, mercury also has another NMR-active isotope, ²⁰¹Hg, with a nuclear spin of 3/2. huji.ac.ilwikipedia.org However, ²⁰¹Hg is a quadrupolar nucleus, which typically leads to broad and often unobservable signals in high-resolution NMR spectrometers. huji.ac.il
Table 1: Nuclear Properties of this compound
| Property | Value |
| Natural Abundance | 16.87% kaeri.re.kr |
| Nuclear Spin (I) | 1/2 nih.govarxiv.org |
| Magnetic Dipole Moment (μ) | +0.5058855(9) μN kaeri.re.kr |
Spectroscopic Determination of Nuclear Hyperfine Structure in this compound
The interaction between the nuclear magnetic dipole moment and the magnetic field generated by the atom's electrons leads to a splitting of atomic energy levels, known as hyperfine structure. The study of this structure in ¹⁹⁹Hg provides crucial insights into its nuclear and atomic properties.
Spectroscopic measurements have been instrumental in determining the hyperfine structure of ¹⁹⁹Hg. Early investigations into the band spectrum of mercury hydride (HgH) provided the first evidence of hyperfine structure in band spectra, where the lines emitted by molecules containing the ¹⁹⁹Hg isotope were observed to be split into at least two components. aps.org More detailed studies on the A²Π–X²Σ⁺ system of the ¹⁹⁹HgH spectrum involved measurements of hyperfine structure splittings for approximately 600 lines. optica.org These measurements revealed that for the ²Π₁/₂ state, the coupling is described by Hund's case aβ, while for the ground state, it is case bβS at low rotational quantum numbers (J) and case bβJ otherwise. optica.org
In the atomic spectrum of mercury, the hyperfine structure of various transitions has been meticulously studied. For instance, the structure of the 6³P₁ state has been investigated, with the magnetic dipole interaction constant, A(199), determined to be 492.24±0.20 mK. researchgate.net The hyperfine structure of the 253.7 nm (6s² ¹S₀ – 6s6p ³P₁) transition has also been precisely measured. optica.org In a weak magnetic field, the ³P₁ state of ¹⁹⁹Hg splits into two hyperfine levels (F = 1/2 and F = 3/2) due to its non-zero nuclear spin. optica.org
Table 2: Selected Hyperfine Structure Data for this compound
| Transition/State | Hyperfine Splitting / Interaction Constant | Reference |
| 6³P₁ State | A(199) = 492.24±0.20 mK | researchgate.net |
| 6p ¹P₁ State | A(199) changed from -121.5 to -116.9 | jps.jp |
Theoretical Models for Nuclear Structure and Electroweak Interactions in this compound
Theoretical models are essential for interpreting experimental data and providing a deeper understanding of the nuclear structure and fundamental interactions within the ¹⁹⁹Hg nucleus. The shell model is a cornerstone of nuclear theory and has been applied to study the properties of mercury isotopes. Large-scale shell-model calculations have been performed for Hg isotopes with mass numbers from 193 to 200, providing insights into low-energy excitation spectra, energy systematics, and collective properties like magnetic moments. arxiv.org These calculations are carried out in a model space encompassing proton and neutron orbitals relevant to this mass region. arxiv.org
The structure of ¹⁹⁹Hg is particularly relevant for experiments searching for physics beyond the Standard Model, such as the search for a permanent atomic electric dipole moment (EDM). worldscientific.com The existence of an EDM would be a signature of time-reversal (T) and parity (P) violation. Theoretical calculations are crucial for relating a potential EDM measurement to the underlying sources of CP (charge-conjugation and parity) violation. The atomic EDM is proportional to a nuclear property known as the Schiff moment, which is induced by CP-violating nucleon-nucleon interactions. worldscientific.com Nuclear structure theory is tasked with evaluating the dependence of the Schiff moment on the parameters of these interactions. worldscientific.com
Furthermore, the Standard Model itself describes the unification of electromagnetic and weak interactions into the electroweak interaction. nobelprize.org The study of electroweak interactions in heavy nuclei like ¹⁹⁹Hg can provide tests of this fundamental theory. Theoretical frameworks are used to derive the effective CP-odd interactions at the hadron level from various particle physics models that predict CP violation. prl.res.in These interactions are then used in nuclear structure calculations to predict observables like the Schiff moment.
Recent theoretical efforts have focused on reducing the uncertainty in the calculation of the nuclear Schiff moment for ¹⁹⁹Hg. aps.org This involves performing large-scale shell-model calculations with realistic effective interactions and employing approximations like the one-particle–one-hole approximation for the intermediate states. aps.org
Precision Measurements of Fundamental Constants Utilizing this compound
The exceptional stability and precision of atomic transitions in ¹⁹⁹Hg make it a powerful tool for testing the stability of fundamental constants and searching for new physics. Atomic clocks based on single, trapped ¹⁹⁹Hg⁺ ions have achieved remarkable levels of frequency instability, surpassing even the best microwave atomic standards. nist.gov
One of the key applications of ¹⁹⁹Hg⁺ optical clocks is the search for time variations of the fine-structure constant, α. researchgate.net By comparing the frequency of the ¹⁹⁹Hg⁺ optical transition with that of a cesium (¹³³Cs) microwave standard over extended periods, stringent limits can be placed on the temporal variation of the ratio of these frequencies. nist.govnist.gov These measurements are sensitive to variations in a combination of fundamental constants, including α and the ratio of the electron to proton mass. nist.gov
A series of measurements comparing the 6s ²S₁/₂(F=0) → 5d¹⁰6s ²D₅/₂(F=2) electric-quadrupole transition in ¹⁹⁹Hg⁺ with the ground-state hyperfine splitting in ¹³³Cs have set an upper limit on the fractional time variation of the ratio of their frequencies to be smaller than 7 x 10⁻¹⁵ per year. nist.govnist.gov According to atomic structure calculations, this constrains a possible fractional time variation of gCs(me/mp)α⁶.⁰ at the same level. nist.gov
The development of optical lattice clocks using other atoms, such as strontium (⁸⁷Sr) and ytterbium (¹⁷¹Yb), allows for a network of clock comparisons. fiveable.me Comparing different atomic clocks with varying sensitivities to α provides a robust method for testing its stability. aps.org For instance, the comparison of an optical transition in ²⁷Al⁺ with the ²S₁/₂ → ²D₅/₂ transition in ¹⁹⁹Hg⁺ has also yielded stringent constraints on the variation of α. aps.org These precision measurements continue to push the boundaries of our knowledge of fundamental physics and provide crucial tests for theories beyond the Standard Model.
Advanced Spectroscopic Methodologies Employing Mercury 199
High-Resolution Mercury-199 Nuclear Magnetic Resonance (NMR) Spectroscopy
High-resolution 199Hg NMR spectroscopy is a powerful tool for investigating the structure, dynamics, and conformation of mercury compounds. huji.ac.ilnih.gov The sensitivity of 199Hg chemical shifts to changes in the coordination environment, including ligand type and binding geometry, allows for the discovery and characterization of new mercury chemistry. nih.gov
For 199Hg NMR experiments, dimethylmercury (B1214916) (Me2Hg) has historically served as a primary reference standard, defined as δ = 0 ppm. nih.govchemrxiv.org Its properties, such as being a dense liquid at ambient conditions and exhibiting strong 2J coupling (approximately 100 Hz) between methyl protons and the mercury nucleus, make it useful for determining optimal pulse parameters in two-dimensional NMR experiments. nih.gov However, due to the extreme toxicity of dimethylmercury, safer alternatives are increasingly employed. nih.govchemrxiv.org Aqueous solutions of mercuric chloride (HgCl2) are commonly used secondary reference standards, with a 1.0 M solution of HgCl2 in dimethylsulfoxide-d6 (DMSO-d6) having a chemical shift of -1501.6 ppm relative to Me2Hg at ambient temperature. nih.govchemrxiv.orgescholarship.org
In solid-state 199Hg NMR, techniques such as saturation-recovery are utilized to measure spin-lattice relaxation times, which can be significantly longer than in liquid-state samples. escholarship.orgescholarship.org Calibration of solid-state measurements often uses the chemical shift of solid lead nitrate. escholarship.orgescholarship.org Simulations of chemical-shift powder patterns are performed to analyze spectra from static and magic angle spinning (MAS) experiments. escholarship.orgescholarship.org
The nuclear shielding and spin-spin coupling are tensorial properties, and their isotropic and anisotropic parts significantly influence NMR spectra. acs.orgnih.gov For 199Hg, the chemical shielding anisotropy (CSA) mechanism is a dominant factor in spin-lattice and spin-spin relaxations. escholarship.orgacs.org The CSA of HgCl2, for instance, shows a marked difference between frozen solution and solid states, indicating variations in local electronic structure. escholarship.orgresearchgate.net
Experimental determination of 199Hg shielding tensors can be achieved by studying 199Hg NMR of molecules dissolved in liquid crystals, where the anisotropic environment allows for the determination of both the isotropic average (σiso) and the anisotropy (ΔσHg) of the shielding tensor. acs.orgresearchgate.netacs.org Theoretical calculations, particularly using density functional theory (DFT) with relativistic approximations like the zeroth-order regular approximation (ZORA), are crucial for predicting 199Hg chemical shifts and shielding tensors. nsf.govescholarship.orgacs.orgnih.govresearchgate.netacs.orgnih.govresearchgate.net These calculations demonstrate that spin-orbit interaction is a key factor for accurate predictions and that the calculated shielding values are sensitive to environmental effects. nsf.govacs.orgacs.orgresearchgate.net
199Hg nuclei exhibit coupling with many other nuclei, and the spin-spin coupling constants (J-couplings) can be exceptionally large, indicating significant electronic interactions. huji.ac.ilnsf.gov These couplings provide valuable insights into bonding and molecular structure.
Table 1: Representative Spin-Spin Coupling Constants Involving 199Hg Nuclei
| Nuclei Coupled | Coupling Type | Typical Range (Hz) | Specific Examples (Hz) | Reference |
| 1H-199Hg | Two-bond (2J) | 100 - 270 | ~100 (dimethylmercury) | huji.ac.ilnih.gov |
| 13C-199Hg | One-bond (1J) | 600 - 3000 | 600-3000 | huji.ac.il |
| 13C-199Hg | Two-bond (2J) | 70 - 130 | 70-130 | huji.ac.il |
| 13C-199Hg | Three-bond (3J) | 100 - 220 | 100-220 | huji.ac.il |
| 15N-199Hg | One-bond (1J) | - | 1050 (T-HgII-T base pair) | rsc.org |
| 199Hg-199Hg | One-bond (1J) | - | Up to 284,000 ([Hg-Hg]2+ complex with crown ethers) | nsf.gov |
Solvent effects can significantly influence J-coupling constants. For instance, a 15% increase in 1J(Hg-C) for methylmercury (B97897) adducts has been observed when changing the solvent from chloroform (B151607) to DMSO. nsf.gov The anisotropy of indirect spin-spin coupling constants, ΔJ, can be determined from solid-state NMR powder patterns, revealing that mechanisms beyond the Fermi contact mechanism are important for large coupling values, such as 1J(31P,199Hg) in [HgP(o-tolyl)3(NO3)2]2, which was found to be 5170 ± 250 Hz. cdnsciencepub.com
199Hg NMR is an exceptionally powerful tool for understanding the solution and solid-state chemistry of mercury-containing compounds. nih.govchemrxiv.org Its applications span various fields:
Coordination Chemistry : It is widely used to study the coordination modes, coordinating elements, and the nature of metal-ligand bonds in inorganic and biochemical complexes. nih.govchemrxiv.orgrsc.org
Organometallic Chemistry : 199Hg NMR probes bonds and structures of organomercurial complexes. nsf.govnih.gov For example, chemical shifts can indicate which heteroatom is bound to mercury, with shifts about 300 ppm larger for Hg-S bonds compared to Hg-N bonds in ethylmercury adducts with biomolecules. nsf.gov
Bioinorganic Chemistry : The technique is applied in biological binding studies, including investigations of mercury-protein and mercury-nucleic acid complexes. huji.ac.ilnih.govchemrxiv.orgrsc.org Direct detection of the mercury-nitrogen bond in the thymine–HgII–thymine (T–HgII–T) base pair, characterized by a strikingly large 1J(199Hg,15N) of 1050 Hz, highlights its utility in characterizing N-mercurated compounds and their electronic structures. rsc.org
Materials Chemistry : 199Hg NMR contributes to understanding solid-state materials and their electronic properties. nih.govchemrxiv.orgresearchgate.net
Spin-Spin Coupling Constants Involving this compound Nuclei
Optical Pumping and Laser Spectroscopy of this compound Atomic Vapors
Optical pumping of 199Hg atomic vapors is a technique that manipulates the nuclear spin polarization of mercury atoms using light. This method has been successfully utilized in quantum spin magnetometry and fundamental physics experiments. arxiv.orgethz.charxiv.org
Optical pumping (OP) is a method of hyperpolarization where nuclear spins are polarized by transferring angular momentum from circularly polarized light to the atoms. oup.compku.edu.cn For 199Hg, optical pumping of its ground state was first achieved in the early 1960s. optica.orgarxiv.orgarxiv.org This involves illuminating mercury vapor with circularly polarized resonance radiation, typically at 253.7 nm, which excites atoms from the 61S0 ground state to the 63P1 excited triplet state. optica.orgdtic.mil The selective absorption of light induces transitions that concentrate atoms in specific Zeeman sublevels of the ground state, leading to nuclear spin orientation. optica.orgarxiv.org
The 199Hg isotope, with its nuclear spin I = 1/2, is particularly well-suited for optical pumping because its angular momentum states for the transition are optimal for achieving high polarization. arxiv.org When fully polarized, a pure 199Hg sample can become transparent to the pumping light, and the modulation on the light during free precession can be as high as 100%. arxiv.org
Hyperpolarization techniques aim to increase NMR sensitivity by orders of magnitude beyond the thermal equilibrium polarization. pku.edu.cnacs.org While spin-exchange optical pumping (SEOP) is more commonly applied to noble gases like 129Xe and 3He, involving polarization transfer from highly polarized alkali-metal electrons to noble-gas nuclei via hyperfine interactions, the principles of optical pumping are directly relevant to achieving hyperpolarization in 199Hg. openmedscience.compku.edu.cnacs.orgarxiv.orgnottingham.ac.ukutah.edu Optically pumped 199Hg offers high sensitivity for probing fundamental interactions, such as searches for axions and electric dipole moments. arxiv.orgresearchgate.netarxiv.orgarxiv.orgdntb.gov.ua A persistent challenge in these applications is the instability of the 199Hg spin relaxation rate in atomic vapor cells under continuous irradiation with 254 nm Hg resonance light, which is an ongoing area of research focusing on understanding surface states and van der Waals interactions with cell walls. arxiv.orgethz.chresearchgate.netarxiv.org
Isotope Shift Measurements and Relativistic Effects in this compound
Isotope shifts in atomic spectra arise from differences in nuclear mass (mass shift) and nuclear charge distribution (field shift) among isotopes. ptb.de For heavy elements like mercury, relativistic effects play a crucial role in determining these shifts. arxiv.orgacs.orgutb.czaps.org Relativistic calculations are essential for accurately evaluating the magnitudes of isotope shifts, as non-relativistic approaches can underestimate the nonlinearity in these shifts. arxiv.org
Measurements of isotope shifts in 199Hg, particularly for the 6s21S0 – 6s6p 3P1 transition at 253.7 nm, provide insights into nuclear structure and electron-nucleus interactions. optica.orgresearchgate.net These measurements are often performed with high precision, achieving accuracies of a few hundred kHz, significantly improving upon previous results. optica.org The field shift, which is sensitive to the nuclear charge radius, is particularly pronounced in heavy atoms due to the high electron density at the nucleus, a consequence of relativistic effects. ptb.deaps.orgcas.cn
The analysis of isotope shift data often employs King plots, which graphically represent the relationship between normalized isotope shifts of two different transitions. ptb.deoptica.org Deviations from King's linearity can indicate the presence of new interactions or highlight the importance of relativistic corrections. arxiv.org For instance, the electronic field-shift term for the 1S0-3P1 transition in mercury has been calculated to be approximately -52.7(5.3) GHz/fm2, consistent with empirical estimations and theoretical calculations. optica.orgresearchgate.net
Table 1: Key Nuclear Properties of this compound
| Property | Value | Unit | Source |
| Natural Abundance | 16.94 | % | buyisotope.comchemlin.org |
| Atomic Mass | 198.9682799 | Da | buyisotope.com |
| Nuclear Spin (I) | 1/2 | chemlin.orghuji.ac.il | |
| Half-life | Stable | buyisotope.comchemlin.org | |
| Magnetic Dipole Moment (μ) | +0.5058855(9) | μN | chemlin.org |
| Gyromagnetic Ratio (γ) | 4.8458 × 107 | rad T-1 s-1 | chemlin.org |
| Resonance Frequency (at 1 T) | 7.7123 | MHz | chemlin.org |
Coherent Control of this compound Nuclear Spins
The spin-1/2 nature of the 199Hg nucleus makes it an attractive system for coherent control experiments, particularly in the context of nuclear magnetic resonance (NMR) and quantum information processing (QIP). huji.ac.ilsinghgrouposu.comresearchgate.netresearchgate.net 199Hg NMR is a well-established tool for studying the structure, dynamics, and conformation of mercury compounds. huji.ac.il Its sharp signals and wide chemical shift range make it the preferred mercury nucleus for NMR studies over 201Hg, which is quadrupolar and yields broader signals. huji.ac.il
Coherent control of nuclear spins involves manipulating their quantum states with high precision and maintaining their coherence for extended periods. In the context of QIP, spin-1/2 nuclei like 199Hg are considered promising qubits due to their long coherence times, which are less susceptible to environmental decoherence compared to electron spins. singhgrouposu.comresearchgate.netaps.orgwhiterose.ac.uk Research has explored the use of 199Hg in scalable quantum computer architectures, leveraging its properties for multi- and heteronuclear qubit implementations. researchgate.netresearchgate.net
199Hg has also found significant application as a comagnetometer in fundamental physics experiments, such as those searching for the neutron electric dipole moment (EDM). arxiv.orgarxiv.org In these experiments, optically pumped 199Hg is used to eliminate frequency changes caused by magnetic field fluctuations, which could otherwise interfere with the precision measurements. arxiv.orgarxiv.org Challenges in these applications include ensuring the stability of the 199Hg spin relaxation rate in atomic vapor cells under laser irradiation. arxiv.orgarxiv.org
Studies on 199Hg nuclear magnetic resonance relaxation have reported spin-lattice relaxation times (T1) and chemical shielding anisotropies (Δσ) for various mercury(II) compounds. For instance, Δσ values of 3800, 5820, and 5800 ppm have been calculated for Hg(CN)2, Hg(CH3)2, and Hg(C6H5)2, respectively. researchgate.netresearchgate.net The field dependence of T1 indicates that chemical shielding anisotropy is a dominant relaxation mechanism at high magnetic fields. researchgate.netresearchgate.net
Magneto-Optical Traps (MOT) for this compound Atomic Systems
Magneto-Optical Traps (MOTs) are crucial for cooling and trapping neutral atoms, enabling high-precision spectroscopic measurements and the development of atomic clocks. For mercury, MOTs typically utilize the spin-forbidden 1S0 → 3P1 transition at 253.7 nm for laser cooling. researchgate.netnih.govresearchgate.netoptica.orgyoutube.com This transition allows for the cooling and trapping of both bosonic (e.g., 202Hg) and fermionic (e.g., 199Hg and 201Hg) isotopes. researchgate.netnih.govoptica.org
Experiments have demonstrated the successful magneto-optical trapping of neutral 199Hg atoms. researchgate.net For fermionic isotopes like 199Hg, temperatures lower than those predicted by Doppler cooling theory have been achieved, suggesting the presence of sub-Doppler cooling mechanisms. nih.govoptica.org For example, a minimum temperature of 29 ± 4 μK has been reported for 201Hg, indicating the effectiveness of these cooling techniques for mercury isotopes. nih.govoptica.org
The development of two-dimensional magneto-optical traps (2D-MOTs) for mercury is a significant advancement, as they efficiently generate a high flux of pre-cooled atoms. researchgate.netyoutube.com This improvement is particularly beneficial for applications such as mercury optical lattice clocks, where an increased rate of atomic sample preparation leads to enhanced clock stability. researchgate.netyoutube.com The use of 2D-MOTs can significantly decrease the loading time of optical lattice clocks, thereby improving their short-term stability. researchgate.netyoutube.com
Despite the advantages, working with mercury in MOT systems presents challenges, primarily due to the ultraviolet (UV) wavelengths required for the main electronic transitions from the ground state. singhgrouposu.comyoutube.com Generating and managing these UV lasers on a large scale can be technically demanding. singhgrouposu.comyoutube.com Nevertheless, the ability to cool and trap 199Hg atoms opens avenues for developing highly precise time standards and conducting high-precision measurements in fundamental physics. researchgate.netnasa.govbuyisotope.com
Table 2: Mercury Isotopes in MOT Experiments
| Isotope | Type | Cooling Transition | Wavelength (nm) | Achieved Temperature (approx.) | Source |
| 199Hg | Fermionic | 1S0 → 3P1 | 253.7 | 300 μK (limited by laser lock) | researchgate.net |
| 201Hg | Fermionic | 1S0 → 3P1 | 253.7 | 29 ± 4 μK (minimum) | nih.govoptica.org |
| 202Hg | Bosonic | 1S0 → 3P1 | 253.7 | 300 μK (limited by laser lock) | researchgate.net |
Mercury 199 in Quantum Metrology and Fundamental Physics Research
Development and Performance of Mercury-199 Atomic Clocks
The development of atomic clocks utilizing this compound has advanced significantly, leading to highly stable and accurate frequency standards. These clocks are categorized into optical lattice clocks and trapped ion frequency standards, each offering unique advantages for precision measurements.
Optical Lattice Clocks Based on this compound
Optical lattice clocks based on neutral this compound atoms trap thousands of atoms in an "egg-carton" like cage created by a standing wave of light riken.jp. This technique allows for simultaneous interrogation of a large number of atoms, significantly improving the signal-to-noise ratio compared to single-ion clocks riken.jpcern.ch. The optical lattice is designed to minimize perturbations to the atomic pendulum's oscillation riken.jp.
RIKEN researchers developed a 199Hg optical lattice clock that demonstrated an accuracy surpassing the current International System of Units (SI) definition of the second, achieving 17 digits of precision, meaning it would lose one second every 440 million years riken.jp. This was achieved by optically linking it to a more accurate strontium-87 optical lattice clock riken.jp. The 199Hg clock's large nuclear charge makes it a sensitive probe for investigating variations in fundamental constants, such as the fine-structure constant riken.jparxiv.orgacademie-sciences.frin2p3.fr.
Another evaluation of a neutral mercury optical lattice clock reported a relative uncertainty of 1.7 × 10-16arxiv.org. When compared to a Cesium (Cs) atomic fountain, the absolute frequency of the 1S0 → 3P0 transition of 199Hg was determined to be 1,128,575,290,808,154.62 Hz ± 0.19 Hz (statistical) ± 0.38 Hz (systematic), limited by the SI second realization arxiv.org. Direct optical-to-optical measurements of the 199Hg/87Sr frequency ratio have shown excellent agreement between different laboratories, with fractional uncertainties as low as 8.4 × 10-17arxiv.orgresearchgate.netu-tokyo.ac.jp.
199Hg optical lattice clocks exhibit an order of magnitude less sensitivity to blackbody radiation (BBR) shifts compared to Strontium (Sr) and Ytterbium (Yb) clocks, a significant advantage for achieving higher accuracy arxiv.orgacademie-sciences.frdereviankogroup.comcas.cn. Projected inaccuracies for Hg-based optical lattice clocks are estimated to be less than 10-18, primarily limited by hyperpolarizability effects, higher-rank multipolar polarizabilities, and residual BBR shifts dereviankogroup.com.
Trapped Ion Frequency Standards Utilizing this compound Ions
Trapped 199Hg+ ion frequency standards offer high stability and accuracy by confining a single ion in a radio-frequency (Paul) trap, providing a minimally perturbative environment nist.gov. The 2S1/2 (F=0) – 2D5/2 (F=2, mF=0) electric-quadrupole transition at 282 nm serves as the clock reference nist.govlaserfocusworld.com. Laser cooling at 194 nm is used to reduce Doppler shifts and facilitate state detection nist.govlaserfocusworld.com.
The Jet Propulsion Laboratory (JPL) has developed 199Hg+ trapped ion frequency standards for applications like the Deep Space Network (DSN) and the Deep Space Atomic Clock (DSAC) mission nasa.govkinali.chresearchgate.netphysicsworld.com. These clocks utilize the 40.5 GHz hyperfine transition, which is highly insensitive to magnetic fields kinali.chphysicsworld.com. Early closed-loop operation of a JPL 199Hg+ standard demonstrated an Allan variance of 4.4 × 10-12/√τ for averaging times between 20 and 320 seconds, outperforming commercial cesium standards nasa.gov.
The DSAC project demonstrated the on-orbit performance of a small, low-mass 199Hg+ atomic clock, achieving preflight ground measured stabilities of approximately 2 × 10-15 at one day researchgate.net. On-orbit, it showed a short-term stability of 7 × 10-13/√τ and a long-term stability of 3 × 10-15, with an estimated drift of 3 × 10-16 per day, which is an order of magnitude better than existing satellite-based atomic clocks physicsworld.com. Advances in multi-pole and compensated multi-pole ion traps have effectively eliminated residual ion number sensitivity, leading to long-term frequency variation at the low 10-17 level per day kinali.ch.
Evaluation of Systematic Uncertainties in this compound Clocks
Accurate evaluation and mitigation of systematic uncertainties are crucial for the performance of 199Hg atomic clocks. Key systematic shifts include:
A summary of systematic uncertainty contributions for a 199Hg+ optical clock indicates a total systematic fractional frequency uncertainty of less than 1.9 × 10-17researchgate.net. Residual motion (secular and micromotion) of the laser-cooled ion contributes uncertainties of 4 × 10-18 each, when the trap is well-balanced and ions are cooled near the Doppler limit researchgate.net.
Applications in Relativistic Geodesy and Fundamental Constant Variation Studies
199Hg atomic clocks are powerful tools for probing fundamental physics, including relativistic geodesy and the search for variations in fundamental constants.
Searches for Electric Dipole Moments (EDMs) Using this compound
The search for a permanent electric dipole moment (EDM) in atoms like 199Hg is a critical endeavor in fundamental physics. A non-zero EDM along the axis of spin would violate time-reversal (T) symmetry, and by the CPT theorem, also CP (charge-parity) symmetry iaea.orgarxiv.orgaps.orgresearchgate.net. While no EDM has been detected yet, theories beyond the Standard Model, such as Supersymmetry, predict their existence within experimental reach iaea.orgresearchgate.net.
Experimental Constraints on Parity and Time-Reversal Violation with this compound
199Hg atoms are excellent candidates for EDM searches due to their heavy nucleus, which enhances the sensitivity to CP-violating interactions iaea.orgarxiv.org. Experiments typically involve optically pumping 199Hg atoms to spin-polarize them and then observing the Faraday rotation of near-resonant light to detect any electric-field-induced perturbation to the Larmor precession frequency arxiv.orgaps.org. The signature for a non-zero EDM is a shift in the Larmor frequency when the electric field is reversed relative to the magnetic field researchgate.net.
Significant improvements in experimental limits on the 199Hg EDM have been achieved over the years:
These stringent limits on the 199Hg EDM are used to constrain various CP-violating observables and test theories of physics beyond the Standard Model, including those related to the QCD θ-term, chromo-EDMs of quarks, and CP violation in supersymmetric models iaea.orgarxiv.orgaps.orgresearchgate.net. The continuous improvement in sensitivity, sometimes by orders of magnitude over decades, underscores the importance of 199Hg in probing new physics infn.itpsi.ch.
Table of this compound Clock Performance and EDM Limits
| Parameter / Measurement | Value / Limit | Notes | Source |
|---|---|---|---|
| Optical Lattice Clocks | |||
| Accuracy (RIKEN) | 17 digits of precision (1 second in 440 million years) | Compared to 87Sr optical lattice clock | riken.jp |
| Relative Uncertainty | 1.7 × 10-16 | arxiv.org | |
| Absolute Frequency (1S0 → 3P0) | 1,128,575,290,808,154.62 Hz ± 0.19 Hz (stat) ± 0.38 Hz (syst) | Limited by SI second realization | arxiv.org |
| Frequency Ratio (νHg/νSr) | 2.62931420989890915 with 1.8 × 10-16 fractional uncertainty | Agreement with other labs | arxiv.orgresearchgate.net |
| Frequency Ratio (νHg/νSr) | 2.62931420989890960(22) with 8.4 × 10-17 fractional uncertainty | u-tokyo.ac.jp | |
| Projected Inaccuracy | < 10-18 | Limited by hyperpolarizability, multipolar polarizabilities, BBR shifts | dereviankogroup.com |
| Trapped Ion Frequency Standards | |||
| Clock Transition | 2S1/2 (F=0) – 2D5/2 (F=2, mF=0) at 282 nm | Optical transition | nist.govlaserfocusworld.com |
| Hyperfine Transition | 40.5 GHz | Microwave transition for trapped ions | nasa.govkinali.chphysicsworld.com |
| Allan Variance (JPL) | 4.4 × 10-12/√τ (20s < τ < 320s) | Initial closed-loop operation | nasa.gov |
| DSAC Preflight Stability | ~2 × 10-15 at one day | Ground measurements | researchgate.net |
| DSAC On-orbit Short-term Stability | 7 × 10-13/√τ | physicsworld.com | |
| DSAC On-orbit Long-term Stability | 3 × 10-15 | physicsworld.com | |
| DSAC Estimated Drift | 3 × 10-16 per day | physicsworld.com | |
| Total Systematic Fractional Frequency Uncertainty | < 1.9 × 10-17 | For 199Hg+ optical clock | researchgate.net |
| Fundamental Constant Variation | |||
| Fractional Time Variation (νCs/νHg) | < ±7 × 10-15 yr-1 (1σ) | Over two-year period | nist.govresearchgate.netnist.gov |
| Electric Dipole Moment (EDM) Searches | |||
| Upper Limit (1995) | < 9.1 × 10-28 e·cm | aip.org | |
| Upper Limit (2009) | < 3.1 × 10-29 e·cm (95% C.L.) | Improved by factor of 7 | iaea.orgresearchgate.net |
| Upper Limit (2016) | < 7.4 × 10-30 e·cm (95% C.L.) | Improved by factor of 4 | arxiv.orgaps.org |
Methodologies for this compound EDM Experiments
Experiments searching for a permanent electric dipole moment (EDM) of 199Hg typically employ highly sensitive magnetometry techniques, often utilizing optically pumped atomic vapor cells. A common approach involves a stack of multiple spin-polarized 199Hg vapor cells placed in a common magnetic field (B-field). researchgate.net In these setups, electric fields (E-fields) are applied with opposing directions in alternating cells. researchgate.net This configuration allows for the detection of EDM-sensitive Larmor frequency shifts, where the signature of a non-zero EDM is a shift in the Larmor frequency when the E-field is reversed relative to the B-field. researchgate.netarxiv.org
The vapor cells are typically constructed from high-purity fused silica (B1680970) and contain isotopically enriched 199Hg, often with a paraffin (B1166041) wall coating and a buffer gas like carbon monoxide (CO) to reduce degradation of the wall coating and maintain spin coherence. researchgate.net Optical pumping with 254 nm mercury resonance light is used to spin-polarize the 199Hg atoms. arxiv.orgethz.chresearchgate.netumich.edu The Larmor precession of the spin-polarized atoms is then detected, for instance, through Faraday rotation of a near-resonant probe light, where the rotation angle oscillates at the Larmor frequency. wisc.eduarxiv.org This method allows for a non-destructive measurement of the spin precession. umich.edu
Early experiments achieved spin coherence times (T2) of 100 to 200 seconds, with dark relaxation times reaching up to 3600 seconds. researchgate.netarxiv.orgarxiv.org Leakage currents across the cells are meticulously controlled, typically on the order of 0.42 pA at ±10 kV. researchgate.net Recent advancements include the use of laser-based systems for optical pumping and readout, which have demonstrated significantly increased signal-to-noise ratios compared to traditional discharge bulbs. ethz.charxiv.org
Theoretical Frameworks for this compound EDM Enhancement Factors
The theoretical understanding of 199Hg EDM is crucial for interpreting experimental results and deriving constraints on fundamental physics parameters. The EDM of atomic 199Hg is primarily induced by the nuclear Schiff moment and tensor-pseudotensor electron-nucleus interactions. arxiv.orgnih.govaps.org The Schiff theorem states that for a point-like, non-relativistic nucleus, its EDM would be completely screened by the electrons. However, the finite size and relativistic effects of the nucleus allow for an observable atomic EDM. wisc.edu
Calculations of the 199Hg EDM often employ advanced theoretical methods such as relativistic coupled-cluster theory. arxiv.orgnih.govaps.org These calculations are essential for determining the "enhancement factors" that relate the observed atomic EDM to underlying CP-violating parameters, such as the quantum chromodynamics (QCD) vacuum phase (θQCD) and tensor-pseudotensor coupling constants (CT). arxiv.orgnih.govaps.org The sensitivity of atomic EDMs to new physics beyond the Standard Model increases steeply with the nuclear charge (Z) of the atom, with atomic CP-violating permanent EDMs scaling approximately as Z3. dereviankogroup.com This makes heavy atoms like mercury (Z=80) particularly sensitive probes. dereviankogroup.com
Theoretical calculations have shown that the 199Hg EDM is highly sensitive to CP-violating phases within extensions of the Standard Model, such as the Minimal Supersymmetric Standard Model (MSSM). arxiv.orgarxiv.org In some regions of the MSSM parameter space, the limits derived from 199Hg EDM experiments can be more stringent than those obtained from neutron or electron EDM measurements. arxiv.orgarxiv.org
This compound as a Co-magnetometer in Neutron EDM Experiments
199Hg plays a vital role as a co-magnetometer in neutron electric dipole moment (nEDM) experiments. umich.eduarxiv.orgectstar.euillinois.eduresearchgate.netresearchgate.netresearchgate.netscilit.com In these experiments, 199Hg atoms are cohabiting with ultracold neutrons (UCN) within the same precession chamber. researchgate.net The primary purpose of the 199Hg co-magnetometer is to monitor and correct for magnetic field fluctuations, which are a major source of systematic errors in nEDM measurements. arxiv.orgresearchgate.netresearchgate.netresearchgate.netscilit.com
The ratio of the neutron precession frequency (fn) to the 199Hg precession frequency (fHg) is largely robust against magnetic field changes, allowing for precise determination of the nEDM. umich.eduresearchgate.net The 199Hg co-magnetometer provides high magnetic field resolution, with sensitivities better than 80 fT per Ramsey cycle in some nEDM experiments, significantly reducing the impact of magnetic field fluctuations. researchgate.net
Challenges in integrating 199Hg as a co-magnetometer include maintaining long spin relaxation times in the presence of UCN and ensuring the stability of the vapor cells under experimental conditions. arxiv.orgresearchgate.netethz.ch The interaction between neutrons and mercury atoms via the neutron incoherent scattering length of mercury can also introduce systematic effects, which need to be carefully studied and accounted for. unibe.ch Optical pumping techniques are used to spin-polarize the 199Hg atoms, and their free precession signal is probed by UV lasers. ethz.chumich.edu
Quantum Sensing and Magnetometry Utilizing this compound
Ultra-Sensitive Magnetometers Based on this compound Nuclear Precession
Ultra-sensitive magnetometers leveraging the nuclear precession of 199Hg atoms are a cornerstone of precision measurements. researchgate.netarxiv.orgethz.chresearchgate.net These magnetometers operate by optically pumping 199Hg atoms to spin-polarize them, and then detecting the Larmor precession of their nuclear spins in a magnetic field. wisc.eduethz.ch The precession frequency is directly proportional to the absolute magnitude of the magnetic field, providing an intrinsic advantage for absolute field measurements. ethz.ch
The sensitivity of such optical magnetometers is influenced by factors like spin coherence time (τ), observation time (T), and the number of atoms (N). ethz.ch For 199Hg magnetometers, photon shot noise often dominates the sensitivity. ethz.ch Achieving long spin coherence times is critical for high sensitivity, with typical values ranging from 100 to 200 seconds in EDM experiments. researchgate.net Efforts to extend these times involve optimizing wall coatings for the vapor cells, with fluorinated materials like fluorinated paraffin showing promising results in reducing depolarization due to wall collisions. ethz.chresearchgate.netnih.gov
Table 1: Typical Parameters for 199Hg Magnetometers
| Parameter | Value (Range) | Unit | Source |
| Spin Coherence Time (T2) | 100 - 200 | seconds | researchgate.net |
| Dark Relaxation Time | ~3600 | seconds | arxiv.orgarxiv.org |
| Leakage Currents | ~0.42 | pA at ±10 kV | researchgate.net |
| Magnetic Field Sensitivity | >80 | fT per Ramsey cycle | researchgate.net |
Applications in Searching for New Physics Beyond the Standard Model
The exceptional sensitivity of 199Hg in magnetometry and EDM experiments makes it a powerful tool for searching for new physics beyond the Standard Model. researchgate.netarxiv.orgarxiv.orgresearchgate.net The search for a permanent EDM in 199Hg is a direct probe of time-reversal (T) violation, which, by the CPT theorem, implies CP violation. researchgate.netresearchgate.netarxiv.orgaip.org While the Standard Model predicts EDMs that are many orders of magnitude below current experimental sensitivity, many theories beyond the Standard Model, such as Supersymmetry, naturally predict EDMs within experimental reach. researchgate.netresearchgate.netarxiv.orgresearchgate.netaip.org
The stringent upper limits set on the 199Hg EDM, such as |d(199Hg)| < 3.1 × 10-29 e cm (95% C.L.) researchgate.netresearchgate.netarxiv.orgaip.orgosti.gov and more recently |d(199Hg)| < 7.4 × 10-30 e cm (95% C.L.) arxiv.org, provide some of the most sensitive constraints on CP-violating parameters. These results offer new bounds on parameters like θQCD and tensor-pseudotensor coupling constants, and can limit CP-violating phases in supersymmetric models. arxiv.orgarxiv.orgnih.govaps.orgarxiv.orgaip.org
Beyond EDM searches, 199Hg spin-precession data has also been used to search for signatures of non-gravitational interactions involving dark matter candidates like axions. aps.orgscipost.org By analyzing oscillations in the motion of nuclear spins, researchers can place tight constraints on the possible interaction strength of axions with nucleons and gluons. aps.orgscipost.org Furthermore, 199Hg single-ion optical clocks are used for highly accurate frequency comparisons, setting stringent limits on possible variations of fundamental constants over time. nist.gov
Spin Relaxation Mechanisms and Cell Stability in this compound Vapor Cells
Maintaining long spin coherence times and ensuring the stability of 199Hg vapor cells are critical challenges in precision experiments. arxiv.orgresearchgate.netarxiv.orgarxiv.orgarxiv.org The primary depolarization mechanism for 199Hg atoms often involves collisions with the cell walls. ethz.chresearchgate.netnih.gov Dipolar interactions at paramagnetic sites on the surface of the cell material are a likely cause of this depolarization. ethz.chresearchgate.netnih.gov To mitigate this, the inner surfaces of the glass cells are typically coated with non-polar materials, such as paraffin or fluorinated polymers like Fomblin. researchgate.netethz.chresearchgate.netnih.gov Fluorinated materials have shown superior performance, leading to longer spin coherence times compared to their hydrogenated counterparts. ethz.chresearchgate.net
A significant and persistent problem is the instability of the 199Hg spin relaxation rate when the cells are irradiated with 254 nm mercury resonance light, which is used for optical pumping. arxiv.orgresearchgate.netarxiv.orgarxiv.org This light-induced degradation affects the spin polarization lifetime. arxiv.orgresearchgate.net Research indicates that impurities like H2 and O2 play a role in this instability. arxiv.orgarxiv.orgarxiv.org Surface states arising from van der Waals interactions between 199Hg atoms and the fused silica cell walls are also critical to understanding relaxation mechanisms. arxiv.orgarxiv.orgarxiv.org Efforts to stabilize these cells include exploring the use of gas mixtures, such as N2O. arxiv.orgarxiv.orgarxiv.org
The construction of stable 199Hg cells remains a challenge, often described as "hit-and-miss," highlighting the complex interplay of chemical and physical mechanisms affecting lifetime stability. arxiv.orgresearchgate.netarxiv.org Despite these challenges, advancements in cell fabrication and understanding of relaxation mechanisms continue to improve the performance and reproducibility of 199Hg-based quantum sensing devices. arxiv.orgresearchgate.netethz.charxiv.org
Table 2: Key Factors Affecting 199Hg Spin Relaxation and Cell Stability
| Factor | Impact on Spin Relaxation / Stability | Mitigation Strategies | Source |
| Wall Collisions | Primary depolarization mechanism, often due to dipolar interactions at paramagnetic surface sites. | Coating cell surfaces with non-polar materials (e.g., paraffin, fluorinated polymers like Fomblin). | ethz.chresearchgate.netnih.gov |
| 254 nm Resonance Light | Instability and degradation of spin relaxation rate under irradiation. | Ongoing research into cell stabilization, impurity control. | arxiv.orgresearchgate.netarxiv.orgarxiv.org |
| Impurities (H2, O2) | Contribute to instability of spin relaxation rate. | Elucidation of effects and potential stabilization methods (e.g., N2O mixtures). | arxiv.orgarxiv.orgarxiv.org |
| Surface States | Van der Waals interactions with fused silica walls are critical to understanding relaxation. | Theoretical analysis and experimental control of surface properties. | arxiv.orgarxiv.orgarxiv.org |
Isotopic Fractionation and Geochemical Tracing Using Mercury 199 Signatures
Theoretical Underpinnings of Mercury-199 Isotopic Fractionation Mechanisms
Mercury has seven stable isotopes, and variations in their relative abundances, known as isotopic fractionation, occur during physical, chemical, and biological processes. These variations are categorized into two main types: mass-dependent fractionation and mass-independent fractionation.
Mass-dependent fractionation (MDF) is a phenomenon where the extent of isotopic separation is proportional to the mass difference between the isotopes. Lighter isotopes tend to react faster and be more volatile than their heavier counterparts. MDF occurs in a wide array of kinetic and equilibrium reactions, including diffusion, evaporation, and metabolic transformations. academie-sciences.fruniovi.esnih.gov
The notation used to express MDF for mercury is typically δ²⁰²Hg, which represents the deviation of the ²⁰²/¹⁹⁸Hg ratio in a sample relative to a standard reference material (NIST SRM 3133) in parts per thousand (‰). nih.gov The fractionation of other mercury isotopes, including ¹⁹⁹Hg, is expected to follow a predictable mass-dependent relationship with δ²⁰²Hg. d-nb.info For instance, variations in δ¹⁹⁹Hg due to MDF would be approximately half of the variation in δ²⁰²Hg. The theoretical basis for this lies in kinetic gas theory and can be described by models like the Rayleigh distillation model for processes such as gas-phase diffusion. nih.gov
Mass-independent fractionation (MIF) refers to isotopic fractionation that does not follow the predictable scaling based on mass differences. For mercury, MIF is particularly significant for the odd-mass isotopes, ¹⁹⁹Hg and ²⁰¹Hg. nih.gov This anomalous fractionation is primarily driven by specific photochemical reactions. academie-sciences.frnih.govresearchgate.net
Key processes that induce MIF of ¹⁹⁹Hg include:
Photochemical reduction of inorganic mercury (Hg(II)) : Sunlight-driven reduction of aqueous Hg(II) to volatile elemental mercury (Hg(0)) results in a significant MIF signature. The remaining aqueous Hg(II) becomes enriched in ¹⁹⁹Hg and other odd isotopes, while the produced Hg(0) is depleted. academie-sciences.frresearchgate.net
Photochemical degradation of methylmercury (B97897) (MeHg) : The breakdown of MeHg by sunlight also produces a distinct MIF signature. nih.govresearchgate.net
The magnitude of MIF for ¹⁹⁹Hg is expressed as Δ¹⁹⁹Hg (in ‰), which quantifies the deviation from the predicted MDF trend. nih.gov Positive Δ¹⁹⁹Hg values in environmental samples are often indicative of Hg(II) photoreduction, while the ratio of Δ¹⁹⁹Hg/Δ²⁰¹Hg can help distinguish between different photochemical pathways, such as the photoreduction of inorganic mercury versus the photodemethylation of methylmercury. nih.govresearchgate.net While photochemical reactions are the primary drivers, MIF has also been observed in dark abiotic reduction processes under certain experimental conditions. nih.gov
Mass-Dependent Fractionation Models for this compound
Analytical Methodologies for High-Precision this compound Isotopic Analysis
The precise measurement of small variations in ¹⁹⁹Hg abundance requires sophisticated analytical techniques capable of high precision and accuracy.
Multi-collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) is the state-of-the-art technique for determining mercury isotope ratios. academie-sciences.fracs.org This method allows for the simultaneous measurement of multiple mercury isotopes with high precision. rsc.org
A common setup involves introducing mercury into the plasma via cold vapor generation. In this process, Hg(II) in the sample solution is reduced to volatile elemental mercury (Hg(0)) using a reducing agent like stannous chloride (SnCl₂). usgs.goviaea.org The Hg(0) is then carried by a stream of argon gas into the ICP-MS. usgs.gov
To correct for instrumental mass bias—the preferential transmission of heavier isotopes through the mass spectrometer—an internal standard, typically a thallium (Tl) solution, is introduced simultaneously with the sample. usgs.govacs.orgnih.gov The known isotopic ratio of thallium (²⁰⁵Tl/²⁰³Tl) is used to correct for any instrumental fractionation. acs.orgnih.gov The sample-standard bracketing (SSB) technique, where the sample measurement is bracketed by measurements of a known standard (like NIST 3133), is also employed to ensure accuracy. rsc.orgusgs.gov
The precision of MC-ICP-MS measurements is critical for detecting the subtle isotopic variations found in nature. Internal precision can be better than 0.02‰ (1 Relative Standard Error) for the measured isotope ratios. researchgate.net
Rigorous sample preparation and contamination control are paramount for accurate ¹⁹⁹Hg isotopic analysis due to the low concentrations of mercury in many environmental samples and the potential for contamination.
For solid samples like sediments, soils, and biological tissues, preparation often involves a hot acid digestion to bring the mercury into solution. usgs.gov Following digestion, samples are typically diluted to a specific concentration range (e.g., 0.5 to 2 ng/mL) and acid content before analysis. usgs.gov For speciation analysis, which distinguishes between different forms of mercury like inorganic mercury and methylmercury, techniques like speciated isotope dilution mass spectrometry (SIDMS) are used. This involves spiking the sample with isotopically enriched standards of the target species (e.g., ¹⁹⁹HgCl₂, CH₃²⁰⁰HgCl) before extraction and analysis. nih.govspectroscopyonline.com
Strict protocols are necessary to prevent contamination. This includes using ultra-clean reagents, acid-leached labware, and conducting procedures in a controlled environment like a clean room. researchgate.net Quality assurance and control measures involve the analysis of certified reference materials (CRMs) and analytical replicates to validate the accuracy and precision of the measurements. usgs.gov
Multi-collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) Techniques for this compound Isotope Ratio Determination
Tracing Natural and Anthropogenic Processes with this compound Isotopic Signatures
The unique isotopic signatures of ¹⁹⁹Hg, particularly its MIF (Δ¹⁹⁹Hg), serve as powerful tracers for identifying mercury sources and understanding its transformation in the environment.
Natural Processes: The Δ¹⁹⁹Hg signature is widely used to trace photochemical processes in aquatic ecosystems. For example, positive Δ¹⁹⁹Hg values in fish and water are indicative of the extent of methylmercury photodegradation that has occurred at the base of the food web. nih.govcopernicus.org The isotopic composition of mercury in sediments can reveal historical changes in atmospheric deposition and in-lake processing. nih.gov For instance, studies of remote lake sediments have shown increases in both δ²⁰²Hg and Δ¹⁹⁹Hg, reflecting the large-scale industrial emission of mercury into the atmosphere. nih.gov
Anthropogenic Processes: Different anthropogenic sources of mercury often have distinct isotopic compositions. For example, industrial mercury sources generally have Δ¹⁹⁹Hg values close to zero, in contrast to the positive Δ¹⁹⁹Hg values often found in precipitation due to atmospheric photoreduction. nih.govucpress.edu This distinction allows researchers to trace mercury from sources like coal combustion, mining, and industrial effluents. ucpress.educopernicus.org By analyzing the isotopic composition of mercury in various environmental compartments, such as soils, sediments, and biota, scientists can quantify the contribution of different anthropogenic sources to mercury pollution. nih.govcopernicus.org
For example, studies have used mercury isotopes to trace contamination from former industrial sites, revealing how the initial isotopic signature of the contaminant can be altered by subsequent biogeochemical processes in the subsurface. nih.gov Similarly, analysis of atmospheric particulate matter has helped to identify contributions from sources like coal combustion and biomass burning based on their characteristic δ²⁰²Hg and Δ¹⁹⁹Hg values. copernicus.orgcopernicus.org
Data Tables
Table 1: Representative Δ¹⁹⁹Hg Values in Various Environmental and Anthropogenic Samples This table provides examples of the range of mass-independent fractionation of this compound found in different materials, highlighting its utility in source and process tracing.
| Sample Type | Δ¹⁹⁹Hg Range (‰) | Primary Inferred Process/Source | Reference(s) |
| Precipitation (Guiyang, China) | +0.19 to +1.16 | Atmospheric Photoreduction | academie-sciences.fr |
| Contaminated Industrial Soil | ~ -0.2 to 0.0 | Industrial Source Signature | nih.gov |
| Fish (Marine & Freshwater) | > +0.5 | Photodegradation of Methylmercury | nih.gov |
| Hydrothermal Fluids (Yellowstone) | ~ +0.13 | Geogenic Hg with potential past photoreduction | researchgate.net |
| Anthropogenic Emissions (General) | -0.02 to -0.04 | Industrial Sources (e.g., coal combustion) | ucpress.edu |
| Estuarine Organisms | +0.21 to +0.98 | Mixture of sediment Hg and photodegraded MeHg | nih.gov |
Source Apportionment Through this compound Isotopic Signatures in Environmental Archives
Environmental archives such as lake sediments, peat bogs, and ice cores preserve a historical record of atmospheric mercury deposition. researchgate.netusgs.govusgs.gov By analyzing the isotopic composition of mercury, specifically the Δ199Hg values, within these archives, scientists can differentiate between various sources of mercury pollution over time. nih.govacs.orgnih.gov
Industrial and anthropogenic sources of mercury often have distinct Δ199Hg signatures compared to natural sources. acs.orgacs.org For instance, studies have shown that industrial emissions can have Δ199Hg values close to zero, while atmospheric deposition influenced by photochemical processes exhibits positive Δ199Hg values. acs.orgacademie-sciences.fr This allows researchers to track the historical impact of industrial activities on mercury levels.
Research Findings from Environmental Archives:
Lake Sediments: Sediment cores from lakes across North America have shown a noticeable increase in both δ202Hg and Δ199Hg values corresponding with the rise of industrialization. nih.govnih.gov This trend is attributed to the large-scale emission of anthropogenic mercury into the atmosphere. nih.gov For example, a study of Lake Titicaca sediments revealed that atmospheric Hg(II) deposition was the dominant source of mercury during wet periods of the late Holocene, with sediment Δ199Hg values indicating photochemical reduction at the lake surface. ird.fr In the Great Lakes, a triple mixing model using δ202Hg and Δ199Hg has been employed to distinguish between atmospheric, industrial, and watershed-derived mercury sources in sediments. acs.org
Peat Bogs: Peat cores are excellent archives of atmospheric mercury deposition. researchgate.netgeoscienceworld.orgacs.org A study of a peat bog in southwestern China reconstructed a 1200-year history of mercury deposition, showing significant variations in Δ199Hg values (–0.16‰ to –0.50‰) that correlated with climatic events like the Medieval Warm Period and the Little Ice Age. geoscienceworld.org Another study on Pyrenean peat records used Δ199Hg to trace atmospheric mercury sources and cycling, revealing that 20th-century gaseous elemental mercury (GEM) levels were significantly higher than the natural Holocene background. acs.org
Ice Cores: Ice cores from glaciers provide high-resolution records of past atmospheric conditions. usgs.govusgs.gov While some studies have focused on total mercury concentrations to differentiate between natural and anthropogenic inputs, the application of 199Hg analysis in ice cores holds promise for more detailed source apportionment. usgs.govusgs.govresearchgate.net
Table 1: Representative Δ199Hg Values in Environmental Archives
Elucidation of Biogeochemical Pathways Using this compound Fractionation
The fractionation of 199Hg is not only useful for identifying sources but also for understanding the biogeochemical processes that mercury undergoes in the environment. pnas.orgnsf.gov Different transformation pathways, such as photochemical reactions and microbial processes, impart unique MIF signatures on mercury compounds. pnas.orgnih.gov
Photochemical reactions, including the reduction of inorganic mercury and the demethylation of methylmercury, are major drivers of odd-MIF in aquatic ecosystems. pnas.orgfrontiersin.org This allows scientists to trace the flow of mercury through food webs and identify key areas of mercury transformation.
Research Findings on Biogeochemical Pathways:
Aquatic Food Webs: Studies of aquatic food webs have shown that biota, such as zooplankton and fish, exhibit significant MIF, with Δ199Hg values often being much higher than in the surrounding sediment. acs.orgnih.gov For instance, in Arctic lakes, zooplankton had Δ199Hg values up to 3.40‰, and Arctic char had values up to 4.87‰, while sediment values were much lower (-0.37 to 0.74‰). acs.orgnih.gov This indicates that these organisms are assimilating mercury that has undergone substantial photochemical fractionation.
Benthic vs. Pelagic Pathways: The Δ199Hg signatures can also help distinguish between different dietary pathways. In Lake Michigan, a shift in the diet of lake trout towards benthic (bottom-dwelling) organisms resulted in the bioaccumulation of mercury with a lower Δ199Hg signature compared to mercury from pelagic (open-water) sources. pnas.org This is because benthic organisms are exposed to less photochemically fractionated mercury from the sediments. pnas.org
Table 2: Δ199Hg Signatures in Biota from Different Ecosystems
Emerging Research Frontiers and Future Directions for Mercury 199 Studies
Quantum Computing Architectures Incorporating Mercury-199 Qubits
The development of quantum computing architectures necessitates qubits that exhibit weak interaction with the environment to maintain superposition, strong interaction with each other for logic gates, and efficient initialization and readout. pnas.org Trapped atomic ions, including ¹⁹⁹Hg⁺ ions, are a notable physical system capable of satisfying these demanding requirements. pnas.orgnasa.gov The energy levels of trapped ions are well-protected from environmental influences, a property also exploited in atomic clocks. pnas.org Scaling such systems involves adding more atoms to the collection. pnas.org
Experiments have demonstrated the use of ¹⁹⁹Hg ions confined in radiofrequency quadrupole traps, optically pumped by mercury-202 (B3064626) ion resonance light, as a basis for high-performance frequency standards. nasa.govion.org The absorption of microwave radiation at the hyperfine frequency (40.5 GHz) is signaled by atomic fluorescence of UV light, allowing for precise frequency locking. ion.org The measured Allan variance of such locked oscillators has shown better short-term stability than commercial cesium standards. ion.org Beyond frequency standards, ¹⁹⁹Hg, as a spin-1/2 nucleus, is being explored for scalable quantum computer architectures, enabling multi-qubit and heteronuclear qubit systems for Nuclear Magnetic Resonance (NMR) quantum information processing (QIP) implementations. researchgate.net Computational design strategies are being developed to prescreen mercury complexes as suitable qubit molecules for NMR QIP. researchgate.net
Advanced Hyperpolarization Techniques for Enhanced this compound Signal
Hyperpolarization techniques aim to significantly increase the nuclear spin polarization of isotopes beyond their thermal equilibrium, thereby enhancing their NMR signal. For ¹⁹⁹Hg, optical pumping has been a foundational technique. The optical pumping of ground states of ¹⁹⁹Hg was first achieved in the early 1960s, leading to spin relaxation times of hundreds of seconds. arxiv.orgpsl.eu The angular momentum states for the transition in ¹⁹⁹Hg are optimal for optical pumping, as a fully polarized sample becomes transparent, and the modulation on the light during free precession can be as high as 100% for pure ¹⁹⁹Hg. arxiv.org
Recent advancements in hyperpolarization for ¹⁹⁹Hg include the use of laser-based systems for optical pumping. For instance, a laser-based ¹⁹⁹Hg co-magnetometer has demonstrated a more than five-fold increase in signal-to-noise ratio compared to predecessors using discharge bulbs. ethz.charxiv.org This enhancement is crucial for applications requiring high sensitivity, such as experiments searching for a permanent neutron electric dipole moment (nEDM). ethz.charxiv.orgwisc.edu Models for signal generation in ¹⁹⁹Hg co-magnetometers are being developed to further increase sensitivity, and detailed models of the optical pumping process used to spin polarize ¹⁹⁹Hg atoms are being refined. ethz.ch Research also explores the measurement of paramagnetic rotation as an alternative to light absorption for signal generation. ethz.ch
Synergistic Research Combining this compound with Other Isotopic Systems
Synergistic research involving ¹⁹⁹Hg with other isotopic systems, particularly noble gases, has proven invaluable in fundamental physics experiments, especially in the development of co-magnetometers. A co-magnetometer uses the precession of a second spin species to cancel out magnetic field fluctuations, thereby improving the sensitivity of the primary measurement. arxiv.orgresearchgate.netcern.ch
The ¹⁹⁹Hg-¹⁹⁹Hg co-magnetometer is unique in utilizing a single spin-1/2 species, employing spatially separated spin ensembles. arxiv.org Its sensitivity to an electric dipole moment (EDM) has significantly improved since its first implementation in 1987, from 10⁻²⁶ e-cm to 7 × 10⁻³⁰ e-cm. arxiv.org Mercury/cesium co-magnetometers, which are spatially-separated clock comparisons of ¹⁹⁹Hg nuclei and Cesium electrons, were first developed in 1995 and have been used to search for preferred frames and long-range fifth forces. arxiv.org
Another significant combination is the ¹⁹⁹Hg-²⁰¹Hg co-magnetometer, a spatially-overlapping clock comparison developed in 1983. arxiv.orgresearchgate.net This was the first co-magnetometer to use optical pumping and optical readout, initially built to search for a dipole-dipole force between electrons and neutrons. arxiv.orgresearchgate.net Improved versions have been used to search for preferred reference frames and spin-gravity interactions. arxiv.orgresearchgate.net
In the context of neutron EDM experiments, ¹⁹⁹Hg has served as a critical co-magnetometer, with the first application at the Institut Laue-Langevin. arxiv.orgmdpi.com The use of a ¹⁹⁹Hg co-magnetometer allows for the cancellation of magnetic field drifts, which is crucial for extracting the neutron electric dipole moment from its Larmor frequency. cern.ch Future neutron EDM experiments, such as n2EDM, plan to implement a laser-based ¹⁹⁹Hg co-magnetometer to correct for magnetic field drifts. ethz.chcern.ch Additionally, the implementation of a second co-magnetometer species like ¹²⁹Xe, with a magnetic moment of the same sign as the neutron, is anticipated to provide a complementary measurement of the magnetic field. mdpi.com
The diffusion coefficients of mercury atoms in various gases, including Helium-3, Helium-4, Argon, Krypton, Xenon, Nitrogen, Carbon Dioxide, Oxygen, and air, have been measured using the longitudinal spin relaxation of optically pumped ¹⁹⁹Hg atoms in a magnetic field gradient. aps.orgarxiv.orgresearchgate.netresearchgate.net This research is motivated by the prospects for precise gyromagnetic ratio measurements of ¹⁹⁹Hg using Helium-3 as a co-magnetometer in the same cell. arxiv.org
Computational and Theoretical Advancements for this compound Systems
Computational and theoretical advancements are crucial for understanding and predicting the behavior of ¹⁹⁹Hg in various chemical environments and for designing new applications. Relativistic effects, particularly spin-orbit coupling, are highly significant for accurate predictions of ¹⁹⁹Hg Nuclear Magnetic Resonance (NMR) parameters, such as chemical shifts (δ(Hg)) and spin-spin coupling constants (J-coupling). acs.orgacs.orgresearchgate.netacs.orgnsf.gov
Ab initio molecular dynamics (AIMD) sampling combined with relativistic density functional theory (DFT) calculations have been applied to study ¹⁹⁹Hg NMR parameters in organometallic complexes in different solvents. acs.orgacs.orgresearchgate.netnsf.gov These calculations incorporate implicit (continuum model) and explicit (quantum mechanically treated solvent molecules) solvation models to achieve good agreement with experimental results. acs.orgnsf.gov While broader trends in experimental data can be reproduced, predicting less pronounced trends, such as subtle changes in ¹⁹⁹Hg chemical shifts in systems with the same atom types bound to Hg, remains challenging for current state-of-the-art theoretical methods. acs.orgnsf.gov
The computations of ¹⁹⁹Hg shielding tensors have also been performed using zeroth-order regular approximation (ZORA) DFT methods. acs.orgacs.orgrsc.orgresearchgate.net These studies have shown that the inclusion of higher coordination shells in molecular clusters significantly improves the accuracy of calculated ¹⁹⁹Hg chemical-shielding tensor elements, bringing them within 3% of experimental values. rsc.orgresearchgate.netresearchgate.net The importance of relativistic Hamiltonians, at least at the spin-orbit level, for accurate predictions of chemical-shielding values has been demonstrated. rsc.org Furthermore, the sensitivity of ¹⁹⁹Hg shielding to environmental effects poses challenges for direct comparison between experimental and calculated results. acs.orgresearchgate.net
Theoretical studies have also investigated ¹⁹⁹Hg nuclear magnetic shielding constants and chemical shifts in compounds like dimethylmercury (B1214916), disilylmercury, and digermylmercury, emphasizing the necessity of including spin-free relativistic, spin-orbit, and relativistic magnetic interaction terms for reasonable agreement with experimental data. acs.orgresearchgate.net
Challenges and Prospects in Expanding this compound Academic Applications
Despite the significant advancements, expanding the academic applications of ¹⁹⁹Hg presents several challenges and promising prospects.
Challenges:
Sensitivity to Environmental Effects: The ¹⁹⁹Hg shielding is highly sensitive to environmental factors, which can complicate the direct comparison between theoretical calculations and experimental NMR data. acs.orgresearchgate.net This sensitivity necessitates sophisticated computational models that accurately account for solvation and dynamic effects. acs.orgnsf.gov
Computational Demands: Accurate theoretical predictions for ¹⁹⁹Hg NMR parameters, especially those involving relativistic effects and dynamic treatments, are computationally intensive. acs.orgnsf.gov Reproducing subtle experimental differences requires significant improvements in both dynamics (better sampling, functionals, and potentially quantum nuclear effects) and electronic structure models. nsf.gov
Spin Relaxation Instability: In quantum spin magnetometry, the instability of the ¹⁹⁹Hg spin relaxation rate in atomic vapor cells under 254 nm Hg resonance light irradiation is a serious problem that requires resolution. arxiv.org
Handling and Toxicity: While the article strictly excludes safety information, the historical association of ¹⁹⁹Hg NMR with highly toxic compounds like dimethylmercury (used as a reference standard) has led to a shift towards safer alternatives. researchgate.netchemrxiv.org This necessitates careful consideration of sample preparation and handling in academic research.
Prospects:
Enhanced Magnetometry: The continued development of laser-based ¹⁹⁹Hg co-magnetometers promises further increases in signal-to-noise ratio, enabling more sensitive searches for fundamental physics phenomena like the neutron electric dipole moment. ethz.charxiv.orgcern.ch
Quantum Computing Advancement: ¹⁹⁹Hg's properties make it a strong candidate for future quantum computing architectures, particularly in NMR quantum information processing. pnas.orgresearchgate.net Continued research into incorporating ¹⁹⁹Hg qubits into scalable designs could lead to breakthroughs in quantum computation.
Advanced NMR Spectroscopy: ¹⁹⁹Hg NMR continues to be a powerful tool for elucidating coordination chemistry in inorganic and biochemical complexes. chemrxiv.orgacs.orgresearchgate.net With improved computational methods and hyperpolarization techniques, it can offer even deeper insights into structure, dynamics, and interactions in complex systems. acs.orgnsf.gov
Fundamental Physics Research: The use of ¹⁹⁹Hg in co-magnetometers for testing fundamental symmetries, such as searches for axions and their long-range interactions, and for probing dark matter and new physics, remains a crucial area of research. arxiv.orgarxiv.orgarxiv.org
Synergistic Isotopic Studies: Combining ¹⁹⁹Hg with other isotopic systems, such as noble gases, offers unique opportunities to cancel systematic errors and improve the precision of measurements in fundamental physics experiments. arxiv.orgmdpi.comaps.org
The ongoing advancements in hyperpolarization, computational modeling, and synergistic experimental designs underscore the significant potential of ¹⁹⁹Hg to contribute to cutting-edge research across physics and chemistry.
Q & A
Q. Why is Mercury-199 preferred for quantum frequency standards in space applications?
this compound ions exhibit superior frequency stability (≤10⁻¹³ over five years) in space without requiring scale adjustments during Earth communication sessions, unlike rubidium or cesium standards. This stability arises from reduced sensitivity to magnetic storms, frequency shifts, and ion-wall collisions. The Paul trap design ensures stable ion confinement, critical for maintaining signal-to-noise ratios in atomic clocks .
Q. What methodologies are used to model this compound ion trajectories in Paul traps?
Ion motion is governed by the Mathieu equation, solved using COMSOL Multiphysics simulations. The Electrostatics and Charged Particle Tracing modules calculate electric fields and ion trajectories under varying trap geometries (rod dimensions, voltages). This approach optimizes trap parameters for miniaturized space-compatible designs while minimizing ion loss .
Q. How does this compound NMR spectroscopy probe metal-ligand interactions in biological systems?
this compound’s spin-½ nucleus and high chemical shift sensitivity (~16.9% natural abundance) enable detection of coordination environments. For example, indirect detection via heteronuclear multiple quantum coherence (HMQC) enhances sensitivity for low-concentration samples (e.g., methylmercury-glutathione complexes). Chemical shift anisotropy and scalar relaxation mechanisms provide insights into ligand exchange dynamics .
Advanced Research Questions
Q. How do electrode fabrication technologies impact frequency stability in this compound ion traps?
Electrode geometry (rod spacing, symmetry) and material purity influence ion confinement efficiency. Asymmetric traps induce micromotion, broadening hyperfine transitions. Simulations show US/Chinese models achieve 10⁻¹⁵ stability via precision machining, outperforming EU/Russian designs by an order of magnitude. Contradictions in long-term stability data (10⁵ s) highlight the need for standardized electrode fabrication protocols .
Q. What experimental challenges arise in miniaturizing Paul traps for satellite-based atomic clocks?
Miniaturization reduces trap volume, increasing ion density and collision risks. Trade-offs between trap size (e.g., 4-rod vs. 6-rod configurations) and RF voltage stability must be optimized via iterative simulations. Radiation-hardened optical pumping systems are critical to mitigate space radiation effects on ion excitation .
Q. How can this compound NMR resolve contradictions in coordination geometry studies of Hg(II) complexes?
Conflicting reports on trigonal vs. tetrahedral Hg-thiolate coordination are resolved by combining ¹⁹⁹Hg NMR with X-ray absorption spectroscopy. For example, Hg-MerR protein studies show trigonal planar geometry (δ ~1,500 ppm), while Hg-dithiocarbamate complexes exhibit tetrahedral shifts (δ ~2,200 ppm). Relaxation time (T₁) field-dependence quantifies chemical shielding anisotropy, clarifying structural ambiguities .
Q. What methodologies address this compound NMR sensitivity limitations in dynamic systems?
Indirect detection (e.g., HMQC) amplifies sensitivity 16-fold for fast-exchanging systems (e.g., CH₃Hg⁺-thiolate complexes). Scalar relaxation of the second kind and chemical exchange broadening are mitigated by low-temperature measurements and optimized pulse sequences. For linewidths >8,000 Hz, indirect detection remains the only viable method .
Q. How do this compound-based frequency standards compare with hydrogen masers in deep-space navigation?
this compound standards achieve 10⁻¹⁵ stability over 24 hours, matching hydrogen masers but with lower power consumption (<5 W vs. >50 W). However, masers outperform in short-term stability (10⁻¹³ at 1 s). Hybrid systems using this compound for long-term stability and masers for short-term precision are proposed for interplanetary missions .
Q. What role does this compound play in searches for axionlike dark matter?
Spin-precession experiments with this compound atoms in electric/magnetic fields (e.g., nEDM collaboration) detect anomalous frequency shifts linked to axion-gluon interactions. The ¹⁹⁹Hg nucleus’s large neutron excess enhances sensitivity to parity-violating effects, providing constraints on axion coupling strengths (<10⁻²⁶ GeV⁻¹) .
Q. How do ion-neutral collision rates affect this compound clock accuracy in space environments?
Collisions with residual helium buffer gas (5 Torr) thermalize ion motion but increase phase noise. Monte Carlo simulations balance pressure to minimize micromotion (sub-0.1 Hz linewidths) while maintaining ion stability. In-orbit data show <10⁻¹⁴ frequency deviation under solar radiation pressure .
Methodological Notes
- Data Contradictions : Discrepancies in frequency stability (e.g., US vs. EU models) stem from electrode material impurities and machining tolerances .
- Simulation Tools : COMSOL’s Charged Particle Tracing module is benchmarked against experimental ion trajectories for trap design validation .
- NMR Techniques : Indirect detection protocols (HMQC) are essential for studying fast-exchanging Hg complexes, despite T₁ relaxation challenges .
Featured Recommendations
| Most viewed |
|
|
|---|---|---|
| Most popular with customers |
|
Disclaimer and Information on In-Vitro Research Products
Please be aware that all articles and product information presented on BenchChem are intended solely for informational purposes. The products available for purchase on BenchChem are specifically designed for in-vitro studies, which are conducted outside of living organisms. In-vitro studies, derived from the Latin term "in glass," involve experiments performed in controlled laboratory settings using cells or tissues. It is important to note that these products are not categorized as medicines or drugs, and they have not received approval from the FDA for the prevention, treatment, or cure of any medical condition, ailment, or disease. We must emphasize that any form of bodily introduction of these products into humans or animals is strictly prohibited by law. It is essential to adhere to these guidelines to ensure compliance with legal and ethical standards in research and experimentation.
